

Hydroxysulochrin: A Technical Guide to its Chemical Structure and Biological Activity

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Compound of Interest

Compound Name: *Hydroxysulochrin*

Cat. No.: *B3025930*

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Introduction

Hydroxysulochrin is a naturally occurring benzophenone derivative that has been isolated from the fungus *Aureobasidium* sp.[1] As a secondary metabolite, it has garnered interest for its specific biological activity as a plant growth regulator. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological functions of **Hydroxysulochrin**. Detailed experimental workflows and a discussion of its potential mechanism of action within relevant signaling pathways are also presented.

Chemical Structure and Identification

Hydroxysulochrin is characterized by a diaryl ketone core, with one phenyl ring being a derivative of 3,5-dihydroxy-4-(hydroxymethyl)benzoic acid and the other being a derivative of 5-hydroxy-3-methoxybenzoic acid methyl ester.

- Chemical Name: 2-[2,6-dihydroxy-4-(hydroxymethyl)benzoyl]-5-hydroxy-3-methoxy-benzoic acid, methyl ester[2]
- Molecular Formula: C₁₇H₁₆O₈[2]
- CAS Number: 581068-64-6[2]
- SMILES: COC1=C(C(=O)C2=C(O)C=C(CO)C=C2O)C(=CC(=C1)O)C(=O)OC[2]

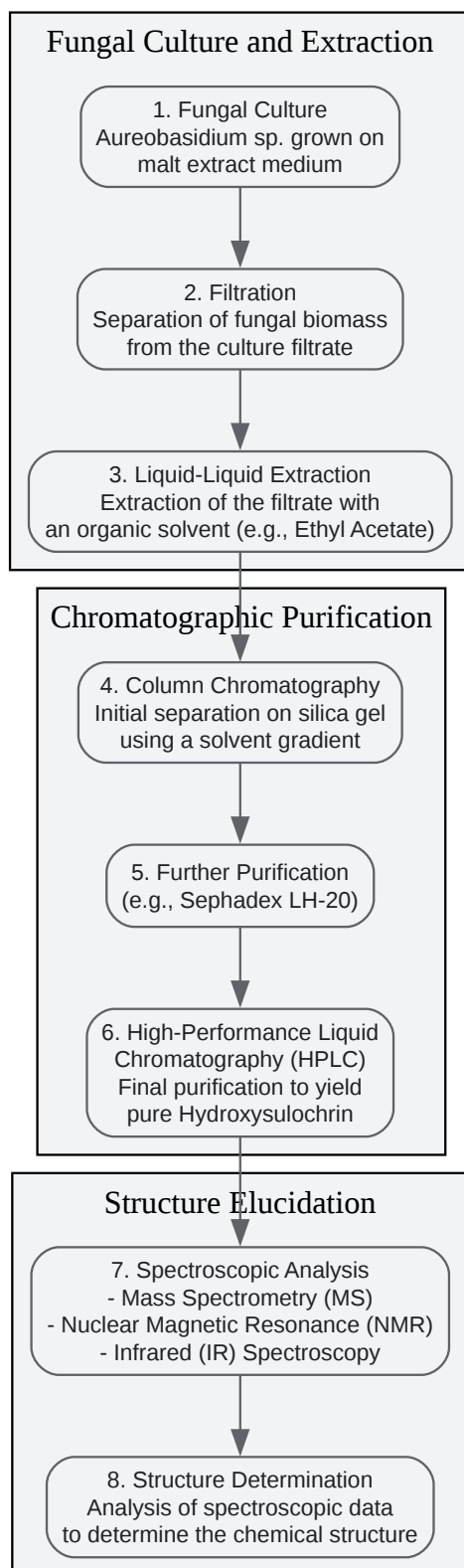
Physicochemical Properties

A summary of the key physicochemical properties of **Hydroxysulochrin** is provided in the table below. This data is essential for its handling, formulation, and application in experimental settings.

Property	Value	Source
Molecular Weight	348.30 g/mol	[2]
Appearance	Solid	[2]
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol	[2]
Storage Temperature	-20°C	[2]

Experimental Protocols

While the full experimental details from the primary literature (Shimada et al., 2003) are not publicly available, a generalized workflow for the isolation and characterization of a fungal metabolite like **Hydroxysulochrin** is presented below. This serves as a representative protocol for researchers aiming to isolate similar compounds.



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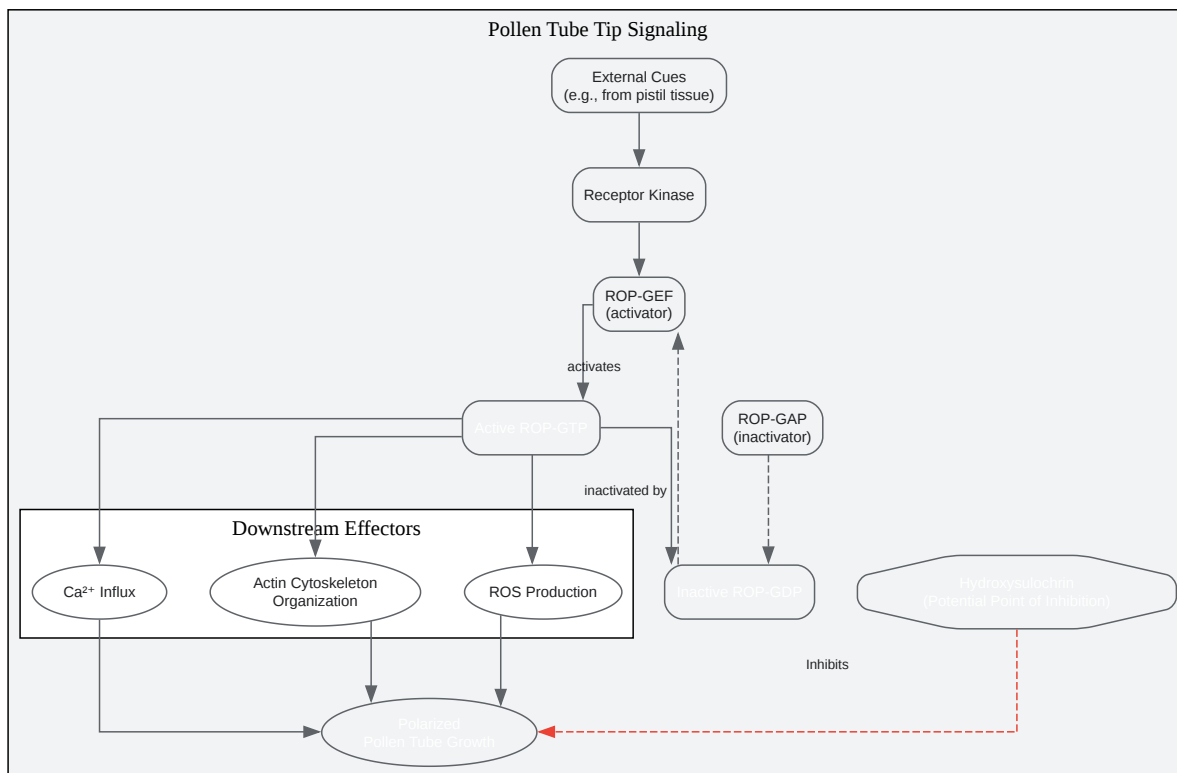
Fig. 1: Generalized workflow for the isolation and characterization of **Hydroxysulochrin**.

Biological Activity and Signaling Pathways

Hydroxysulochrin has been identified as a plant growth regulator with a specific inhibitory effect on tea (*Camellia sinensis*) pollen tube growth. At a concentration of 100 mg/L, it was found to inhibit pollen tube growth by 41%.^[1] Interestingly, it showed no inhibitory effect on the growth of lettuce (*Lactuca sativa*) seedlings, suggesting a targeted biological activity.^[1]

The precise molecular target of **Hydroxysulochrin** in pollen tubes has not yet been elucidated. However, its activity as a pollen tube growth inhibitor suggests that it may interfere with one or more of the key signaling pathways that regulate this process. Pollen tube elongation is a complex process governed by a network of signaling molecules, including calcium ions (Ca^{2+}), reactive oxygen species (ROS), and small GTPases of the ROP (Rho-related GTPases from plants) family.

The diagram below illustrates a simplified model of the ROP GTPase signaling pathway, a central regulator of polarized cell growth in pollen tubes. **Hydroxysulochrin** may potentially act by disrupting one of the components of this pathway, leading to the observed inhibition of pollen tube elongation.



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Fig. 2: Potential inhibition point of **Hydroxysulochrin** in the ROP GTPase signaling pathway.

Conclusion

Hydroxysulochrin is a fungal metabolite with a well-defined chemical structure and specific activity as a tea pollen tube growth inhibitor. While detailed spectroscopic data and experimental protocols from its initial discovery are not widely available, its known properties make it an interesting subject for further research in plant biology and as a potential lead for the development of novel agrochemicals. Future studies should focus on elucidating its precise mechanism of action and identifying its molecular target within the signaling pathways that govern pollen tube growth.

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References

- 1. Hydroxysulochrin, a tea pollen growth inhibitor from the fungus *Aureobasidium* sp - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
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